

Safe Disposal of 2,3-Dimethyl-4-propylheptane: A Procedural Guide

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Compound of Interest

Compound Name: 2,3-Dimethyl-4-propylheptane

Cat. No.: B14561735

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **2,3-Dimethyl-4-propylheptane**, a flammable, non-halogenated aliphatic hydrocarbon. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Key Physical and Chemical Properties

Understanding the properties of **2,3-Dimethyl-4-propylheptane** is the first step in its safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[1]
Molecular Weight	170.33 g/mol	[1][2]
Boiling Point	194°C	[3]
Density	0.7660 g/mL	[3]
Appearance	Colorless liquid	
Flash Point	< 60°C (Estimated)	[4]
Solubility	Insoluble in water	

Note: The flash point is estimated based on its classification as a flammable liquid. Wastes from chemicals with a flashpoint less than 60°C (140°F) are classified as hazardous wastes.[4]

Immediate Safety and Handling Precautions

Prior to handling, it is imperative to consult the material safety data sheet (MSDS) for detailed safety information. General precautions include:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, flame-resistant lab coats, and chemical-resistant gloves.
- Ventilation: Handle **2,3-Dimethyl-4-propylheptane** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ignition Sources: Keep away from open flames, sparks, and other potential ignition sources.
- Spill Management: In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Step-by-Step Disposal Procedure

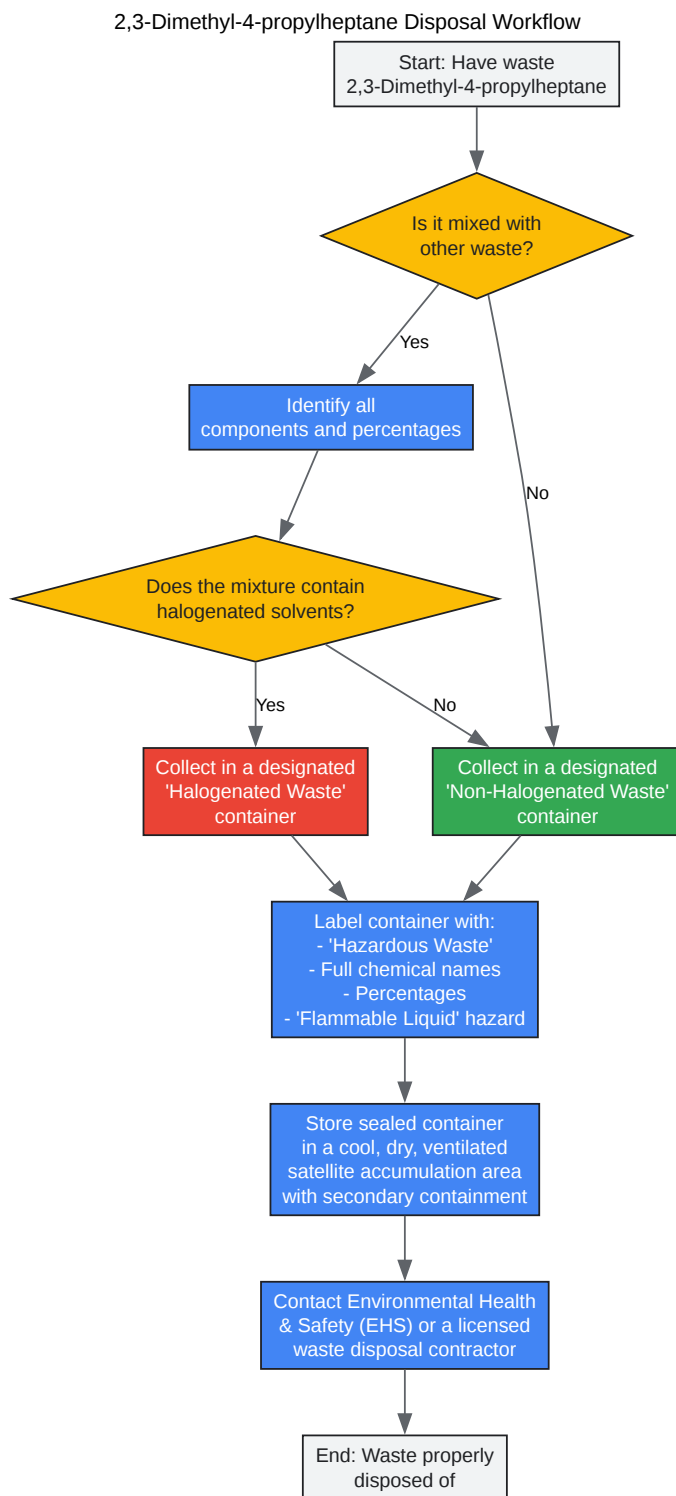
The disposal of **2,3-Dimethyl-4-propylheptane** must comply with federal, state, and local regulations. Do not pour this chemical down the drain.[5][6][7]

- Segregation:
 - Collect waste **2,3-Dimethyl-4-propylheptane** in a designated, properly labeled, and sealed container.
 - Crucially, do not mix it with halogenated solvents or other incompatible waste streams.[8][9][10] Mixing non-halogenated with halogenated waste significantly increases disposal costs and complexity.[9]
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**2,3-Dimethyl-4-propylheptane**," and any other components in the waste stream.[4][8][11]

- Include the approximate percentages of each component.
- Ensure the label also indicates the primary hazard, which is "Flammable Liquid."
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.
 - The storage area should be cool, dry, and well-ventilated, away from ignition sources and incompatible materials.^[7]
 - Secondary containment should be used to prevent the spread of material in case of a leak.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.^[6]^[12]
 - Provide them with accurate information about the waste composition and quantity.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,3-Dimethyl-4-propylheptane**.



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Caption: Disposal decision workflow for **2,3-Dimethyl-4-propylheptane**.

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